

# In-Depth Technical Guide: Safety, Handling, and Storage of Methyl 6-bromopicolinate

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## Compound of Interest

Compound Name: Methyl 6-bromopicolinate

Cat. No.: B1355233

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **methyl 6-bromopicolinate** (CAS No: 26218-75-7), a halogenated pyridine derivative utilized in various chemical syntheses. The following sections detail the compound's properties, associated hazards, and recommended procedures for its safe use in a laboratory setting.

## Chemical and Physical Properties

**Methyl 6-bromopicolinate** is a white to off-white solid.<sup>[1]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>2</sub>	[1][2]
Molecular Weight	216.03 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	92-96 °C	[3][4]
Boiling Point	289.7 °C at 760 mmHg	[1][2]
Density	1.58 - 1.6 g/cm <sup>3</sup>	[1][2]
Flash Point	129.0 °C	[1][2]
Solubility	Soluble in DMSO (100 mg/mL with sonication)	[1]


## Hazard Identification and GHS Classification


**Methyl 6-bromopicolinate** is classified as a hazardous substance. All personnel handling this compound must be thoroughly familiar with its potential hazards.

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Signal Word: Danger[5]

Hazard Pictograms:

-  alt text  
(Corrosion)

-  alt text

(Exclamation Mark)

Precautionary Statements (Selected):[\[5\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

## Safe Handling Procedures

Adherence to strict handling protocols is essential to minimize exposure and ensure personnel safety.

## Engineering Controls

- Work should be conducted in a well-ventilated area.[\[5\]](#)
- A certified fume hood is required for all procedures involving the handling of **methyl 6-bromopicolinate** powder or solutions.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this compound.

PPE Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield.[5]	Protects against dust particles and splashes, preventing serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat. Fire/flammable resistant and impervious clothing should be worn.[5]	Prevents skin irritation upon contact.
Respiratory Protection	A NIOSH-approved N95 dust mask or a full-face respirator if exposure limits are exceeded or irritation is experienced.[5]	Minimizes the risk of respiratory tract irritation from inhaling dust.

The following workflow outlines the standard procedure for handling **methyl 6-bromopicolinate** in a laboratory setting.

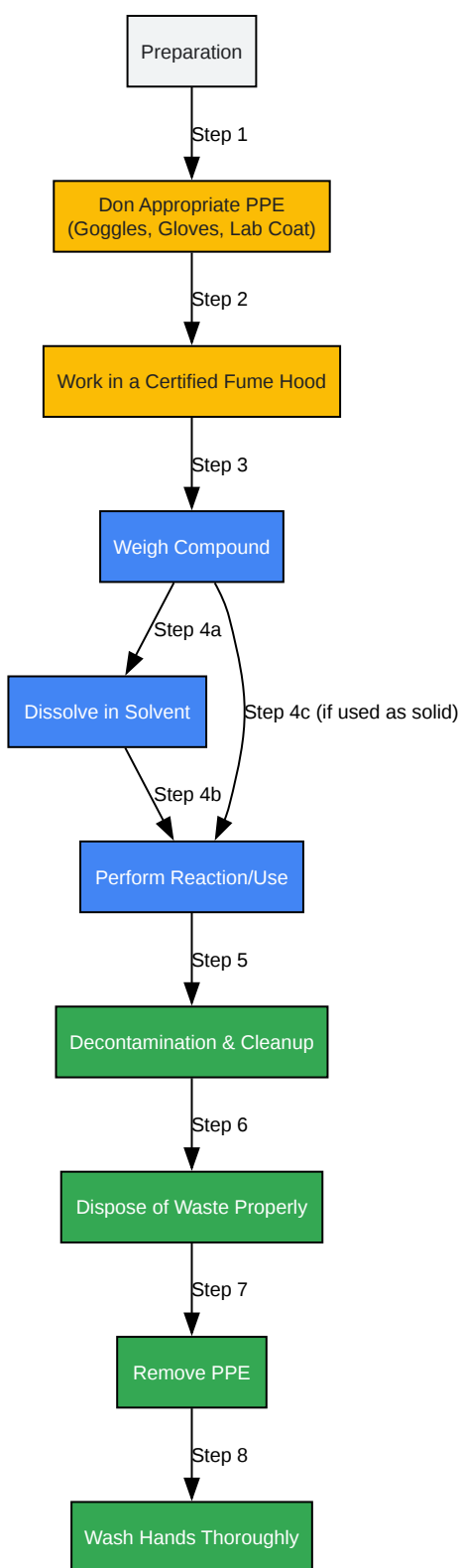


Diagram 1: Safe Handling Workflow for Methyl 6-bromopicolinate

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Diagram 1: Safe Handling Workflow

## Storage Guidelines

Proper storage is crucial to maintain the integrity of **methyl 6-bromopicolinate** and to ensure safety within the laboratory.

Parameter	Guideline	Source(s)
Temperature (Powder)	-20°C for long-term (3 years), 4°C for short-term (2 years).	<a href="#">[1]</a>
Temperature (In Solvent)	-80°C (6 months), -20°C (1 month).	<a href="#">[1]</a>
Container	Store in a tightly closed container.	<a href="#">[5]</a>
Environment	Store in a dry, cool, and well-ventilated place.	<a href="#">[5]</a>
Incompatibilities	Store away from strong oxidizing agents.	<a href="#">[6]</a>

## Emergency Procedures

In the event of an accidental exposure or spill, the following procedures should be implemented immediately.

## First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	<a href="#">[5]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.	<a href="#">[5]</a>
Inhalation	Remove person to fresh air and keep comfortable for breathing. If you feel unwell, get medical help.	<a href="#">[5]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.	<a href="#">[7]</a>

## Accidental Release Measures

For spills, personnel should wear appropriate PPE and follow a structured response.

- Personal Precautions: Avoid dust formation and breathing vapors. Evacuate personnel to safe areas.[\[5\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[7\]](#)
- Containment and Cleanup: Sweep up and shovel into suitable, closed containers for disposal.[\[8\]](#)

The following decision tree illustrates the general response to a spill.

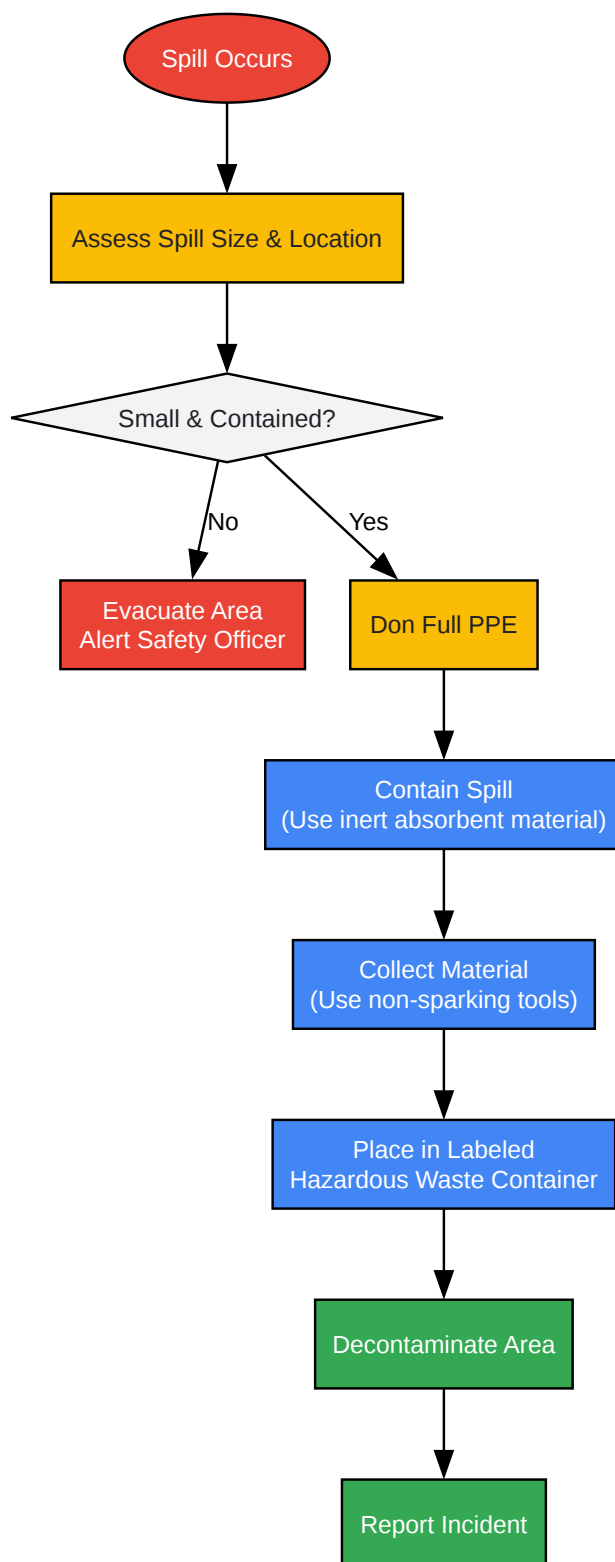


Diagram 2: Spill Response Decision Tree

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## Diagram 2: Spill Response Decision Tree

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Specific Hazards: The nature of decomposition products is not well-known, but may include nitrogen oxides, carbon monoxide, and hydrogen bromide.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Waste Disposal

Dispose of **methyl 6-bromopicolinate** and its containers in accordance with all local, regional, and national regulations. Waste should be handled as hazardous and disposed of at an approved waste disposal plant.

## Experimental Protocols

No specific, peer-reviewed experimental protocols for the safety and handling of **methyl 6-bromopicolinate** were identified in the conducted searches. The guidelines presented in this document are based on information from Safety Data Sheets and general best practices for handling halogenated pyridine derivatives.[9][10] It is incumbent upon researchers to perform a thorough risk assessment for their specific experimental conditions and to adhere to all institutional safety policies.

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